Technical Guide: Stability & Storage of 5-(2-bromoethyl)-1-methyl-1H-pyrazole

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Compound of Interest

Compound Name:	*5-(2-bromoethyl)-1-methyl-1H-pyrazole*
CAS No.:	*1340091-69-1*
Cat. No.:	*B1529424*

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Part 1: Executive Chemical Profile

5-(2-bromoethyl)-1-methyl-1H-pyrazole is a bifunctional heterocyclic building block. While the pyrazole ring provides thermodynamic stability, the 2-bromoethyl side chain renders the molecule an active electrophile. This duality dictates its storage requirements: it must be treated not merely as a stable heterocycle, but as a temperature-sensitive alkylating agent.

Core Physicochemical Attributes

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Property	Specification	Implications for Storage
CAS Number	1340091-69-1 (Typical)	Verification key for inventory tracking.
Physical State	Viscous oil or low-melting solid	High surface area in liquid state accelerates oxidation/hydrolysis.
Reactivity Class	Primary Alkyl Bromide	Susceptible to nucleophilic attack ( ) and elimination ( ).
Hygroscopicity	Moderate	Moisture absorption catalyzes hydrolysis to the alcohol.

Part 2: Degradation Mechanisms & Stability Logic

Understanding why this molecule degrades is the prerequisite for preventing it. Three primary pathways threaten the integrity of this compound.

Intramolecular Cyclization (The "Self-Destruct" Pathway)

Unlike its 3-substituted isomer, the 5-substituted isomer possesses a geometric vulnerability. The nucleophilic nitrogen (

) of the pyrazole ring is spatially proximate to the electrophilic carbon of the bromoethyl chain.

- Mechanism: The lone pair on

  attacks the terminal carbon, displacing bromide.
- Result: Formation of a bicyclic quaternary ammonium salt (dihydro-5H-pyrrolo[1,2-b]pyrazol-4-ium bromide).
- Trigger: Thermal energy facilitates the conformational flip required for this

  reaction. Storage at Room Temperature guarantees this degradation over time.

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Hydrolysis

In the presence of atmospheric moisture, the bromine atom is displaced by water.

- Reaction:
- Consequence: The generation of HBr (hydrobromic acid) creates an autocatalytic cycle, further degrading the pyrazole ring or promoting polymerization.

-Elimination

Under basic conditions or extreme heat, the molecule can lose HBr to form 5-vinyl-1-methyl-1H-pyrazole.

Photolytic Dehalogenation

Alkyl bromides are susceptible to homolytic bond cleavage under UV light, generating radical species that lead to complex oligomerization.

Visualization: Degradation Pathways

The following diagram maps the kinetic risks associated with improper storage.

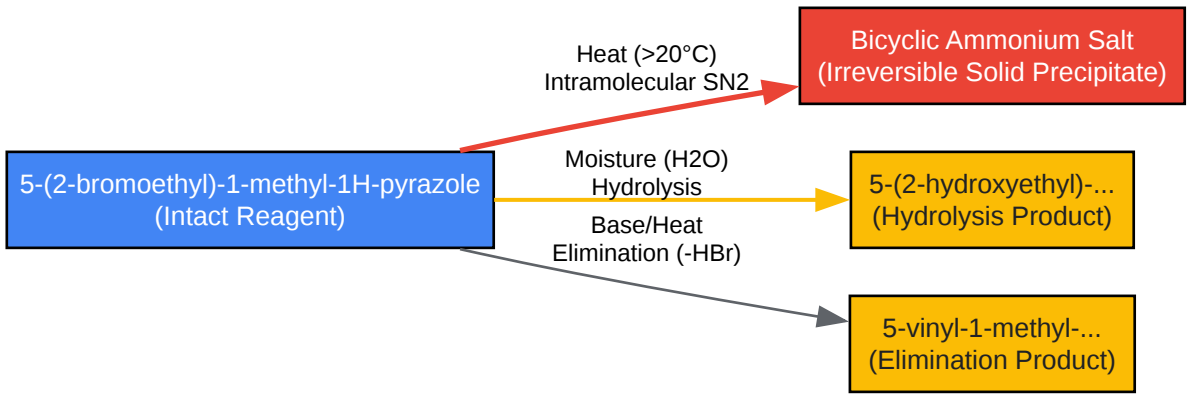

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Figure 1: Kinetic degradation pathways. The red path (Cyclization) is the dominant risk in neat samples stored at room temperature.

Part 3: Validated Storage Protocol

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To maintain purity >98% over 6+ months, strictly adhere to the "Cold, Dark, Dry, Inert" standard.

Optimal Conditions

- Temperature:-20°C (± 5°C).
  - Rationale: Freezing the sample dramatically reduces molecular tumbling, kinetically inhibiting the intramolecular cyclization pathway.
- Atmosphere:Argon or Nitrogen Overlay.[1]
  - Rationale: Displaces oxygen and humidity. Argon is preferred as it is heavier than air and forms a more stable "blanket" over the liquid/solid surface.
- Container:Amber Glass Vial with Teflon (PTFE) Lined Cap.
  - Rationale: Amber glass blocks UV radiation. PTFE liners prevent leaching of plasticizers from the cap and resist attack by trace HBr.

Handling Workflow (The "Thaw-Use-Refreeze" Cycle)

Repeated freeze-thaw cycles introduce condensation. Use this self-validating workflow to minimize risk.

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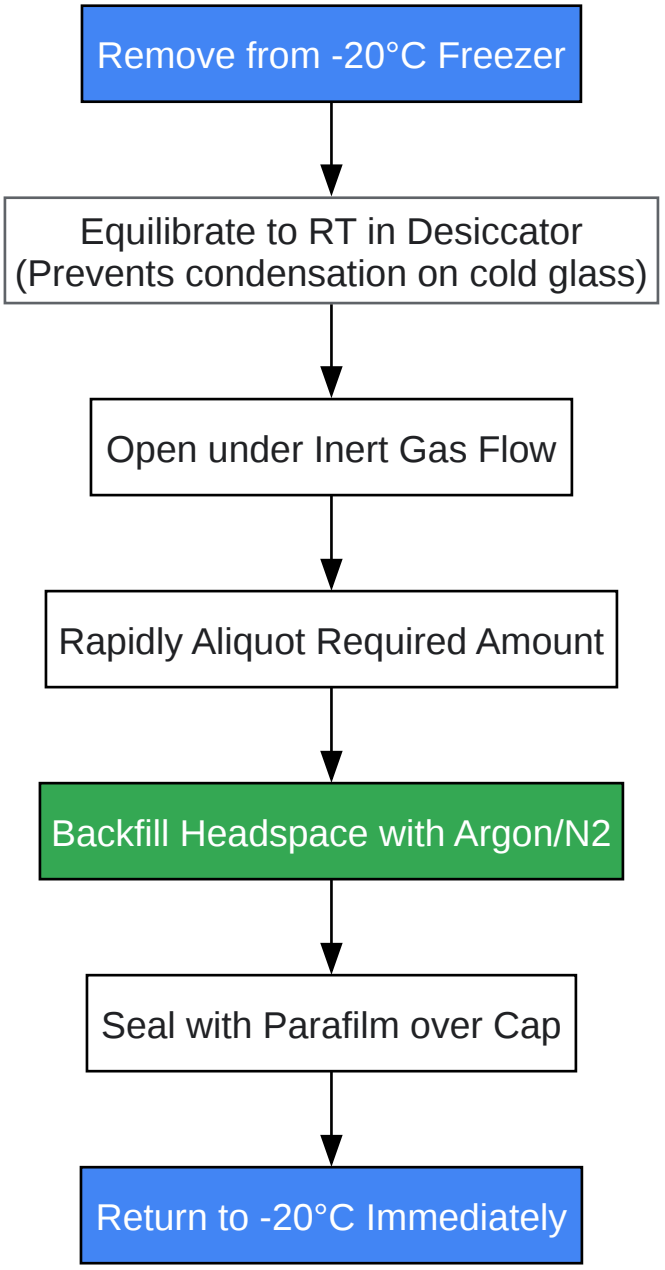

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Figure 2: Standard Operating Procedure (SOP) for handling hygroscopic alkyl bromides.

Part 4: Quality Control & Troubleshooting

Before committing this reagent to a high-value synthesis, validate its integrity.

QC Analytical Methods

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Method	What to Look For	Pass Criteria
1H NMR (CDCl3)	Cyclization: Check for new multiplets downfield (3.5–4.5 ppm) indicating rigid ring formation. Hydrolysis: Look for triplet at ~3.7 ppm (-OH) vs ~3.5 ppm (-Br).	Integral of impurity peaks < 2% relative to main product.
LC-MS	Mass Shift: Look for M-Br+OH (Hydrolysis) or M-HBr (Elimination).	Single peak at expected retention time.
Visual Inspection	Precipitation: If the oil turns cloudy or deposits solids, cyclization (salt formation) has likely occurred.	Clear, homogeneous oil or solid.

Troubleshooting

- Problem: The liquid has turned brown/dark orange.
  - Cause: Oxidation or liberation of free bromine (<br>).
  - Remediation: If purity is still acceptable (>90%), filter through a small pad of basic alumina or silica to remove colored impurities and acid traces before use.
- Problem: Solid precipitate formed in the oil.
  - Cause: Intramolecular cyclization.
  - Action: The solid is likely the quaternary ammonium salt. It is inert to many reaction conditions but lowers the effective concentration. Filtration is recommended.

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Part 5: Safety & Toxicology

- Alkylating Potential: As a primary alkyl bromide, this compound can alkylate DNA. Handle with extreme caution in a fume hood.
- Skin Absorption: Rapidly absorbed. Double-gloving (Nitrile) is mandatory.
- Neutralization: Spills should be treated with a dilute solution of ammonia or sodium thiosulfate to quench the electrophile before disposal.

References

- PubChem. (n.d.). **5-(2-bromoethyl)-1-methyl-1H-pyrazole** Compound Summary. National Library of Medicine. Retrieved from [Link]
- Clayden, J., Greeves, N., & Warren, S. (2012). Organic Chemistry (2nd ed.). Oxford University Press. (General reference for nucleophilic substitution and cyclization kinetics of halo-alkyl amines/azoles).

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